

Comprehensive Application Notes & Protocols: Solvent Extraction of Gold from Tribromide Leach Liquors

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Compound Focus: Gold tribromide

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Introduction to Gold Bromide Chemistry

Gold tribromide (AuBr_3), often existing as a dimer (Au_2Br_6), is a dark-red to black crystalline solid that is slightly soluble in water, forming intensely colored brownish-red aqueous solutions [1]. It is typically produced by the direct reaction of elemental gold with excess liquid bromine at approximately 140°C [1]. In hydrometallurgical applications, **gold tribromide** can form in leach liquors when bromine-containing lixiviants are used to dissolve gold from ores or secondary sources like electronic waste [2] [1].

A key advantage of bromide-based gold leaching systems is their potential for faster kinetics and higher efficiency compared to traditional cyanidation, particularly for certain refractory ores [2]. Gold in bromide solutions primarily exists as the tetrabromoaurate(III) anion ($[\text{AuBr}_4]^-$), especially in the presence of excess bromide ions, which makes it highly amenable to recovery via solvent extraction techniques [1].

Sustainable Solvent Extraction Systems for Gold

Recent research has focused on developing more sustainable solvent extraction systems that replace conventional petroleum-based diluents and hazardous extractants.

Biomass-Derived Organic Phases

A significant advancement is the use of fully sustainable organic phases comprising malonamide extractants dissolved in biodiesel (HVO100) as a diluent. This system aligns with the principles of green chemistry and offers a safer alternative to traditional solvents [3]. The core components of this sustainable system include:

- **Extractant:** Tetrakis-(2-ethylhexyl) malonamide, synthesized from biomass-derived chemicals [3].
- **Diluent:** HVO100, a second-generation biodiesel produced by Neste, serving as a renewable replacement for petroleum-based kerosene [3].
- **Mechanism:** The malonamide extractant facilitates gold recovery through solvation, where the gold-bromide complex is encapsulated by the extractant molecules in the organic phase.

This system has demonstrated excellent potential for gold recycling applications, with the added benefit of reduced flammability compared to systems using methyl isobutyl ketone (MIBK) or 2,2,4-trimethyl-1,3-pentanediodiisobutyrate [3].

Comparative Extraction Systems

The table below summarizes various organic phases used or proposed for gold solvent extraction:

Table 1: Comparison of Solvent Extraction Systems for Gold Recovery

Extractant	Diluent	Primary Application	User/Proponent	Sustainability Profile
Dibutylcarbitol	Dibutylcarbitol	Gold Production	Vale	Conventional
Methyl Isobutyl Ketone (MIBK)	MIBK	Gold Production	Johnson Matthey/Rustenberg	Conventional
Tributyl Phosphate	Kerosene	Gold Recycling (proposed)	Kim et al.	Conventional; extractant is a carcinogen
Tetra-2-ethylhexyl	HVO100 Biodiesel	Gold Recycling	Foreman et al.	Sustainable

Extractant	Diluent	Primary Application	User/Proponent	Sustainability Profile
malonamide		(proposed)		
Aliquat 336	Dimethyloctanol	Gold Recycling (proposed)	Foreman et al.	Intermediate

The sustainable system highlighted in this table represents a paradigm shift toward reducing the environmental footprint of hydrometallurgical processes while maintaining high extraction efficiency [3].

Experimental Protocols

Protocol 1: Solvent Extraction of Gold from a Tribromide Leach Liquor using a Sustainable Malonamide/Biodiesel System

This protocol describes the detailed methodology for extracting gold from a tribromide leach liquor using the sustainable solvent system [3].

3.1.1 Materials and Equipment

- **Aqueous Feed Solution:** Tribromide leach liquor (e.g., from digested electronic scrap). The gold concentration should be determined beforehand by ICP-MS or ICP-OES [3].
- **Organic Phase:** 0.1 M - 0.5 M Tetrakis-(2-ethylhexyl) malonamide in HVO100 biodiesel [3].
- **Chemicals:** Hydrochloric acid (HCl) or Hydrobromic acid (HBr) for pH adjustment; Thiourea (0.1 M in 1 M HCl) for stripping [4].
- **Labware:** 3.5 - 50 mL glass vials with plastic lids; Parafilm; Adjustable-volume pipettes (e.g., 100-1000 μ L) with polyethylene tips [3].
- **Instruments:** Thermostated shaking incubator; Centrifuge; Inductively Coupled Plasma Mass Spectrometer (ICP-MS) or Optical Emission Spectrometer (ICP-OES) for metal analysis [3].

3.1.2 Step-by-Step Procedure

- **Phase Preparation:**

- Measure equal volumes (e.g., 2 mL each) of the pre-filtered **gold tribromide** leach liquor (aqueous phase) and the malonamide/HVO100 solution (organic phase) into a 3.5 mL glass vial [3].
- Adjust the initial pH of the aqueous phase to approximately 1.0 using concentrated HCl or HBr to ensure the gold remains as $[\text{AuBr}_4]^-$ [4].
- **Equilibration and Mixing:**
 - Securely close the vial and further seal it with Parafilm to prevent leakage [3].
 - Place the vial in a thermostated shaking incubator and agitate vigorously for 10-30 minutes at a constant temperature (e.g., 25°C) to ensure thorough mixing and reach equilibrium [3].
- **Phase Separation:**
 - After shaking, centrifuge the vial at 3000-4000 rpm for 5-10 minutes to achieve complete and sharp phase separation [3].
- **Sampling and Analysis:**
 - Carefully sample the lower aqueous phase using an adjustable pipette. To avoid cross-contamination, depress the pipette button to the first stop before touching the organic layer, then insert the tip into the aqueous phase and slowly draw up the sample [3].
 - Wipe the outside of the pipette tip with a clean laboratory wipe and dispense the sample into a pre-weighed tube for dilution and analysis [3].
 - Analyze the metal concentration (especially Au) in the aqueous phase before and after extraction using ICP-MS/OES [3].
 - Calculate the distribution ratio (D) and extraction efficiency (%E) using the formulas in Section 3.1.3.

3.1.3 Data Analysis and Calculation

- **Distribution Ratio (D):** $D = C_{\text{org}} / C_{\text{aq}}$
 - Where C_{org} is the concentration of gold in the organic phase, and C_{aq} is the concentration of gold in the aqueous phase at equilibrium. C_{org} is typically calculated by mass balance:
 $C_{\text{org}} = C_{\text{initial}} - C_{\text{aq}}$ [3].
- **Extraction Efficiency (%E):** $\%E = (C_{\text{initial}} - C_{\text{aq}}) / C_{\text{initial}} \times 100\%$
- **Separation Factor (β):** $\beta = D_{\text{Au}} / D_{\text{M}}$, where D_{M} is the distribution ratio of a co-existing impurity metal. This indicates the selectivity of the system for gold over other metals [5].

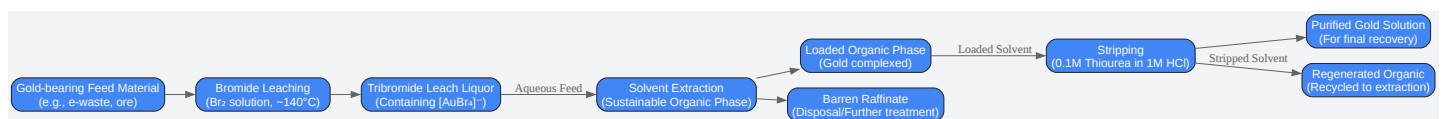
Protocol 2: Stripping of Loaded Gold and Regeneration of the Organic Phase

Once gold is successfully extracted into the organic phase, it must be recovered into a purified aqueous solution, and the organic phase must be regenerated for reuse.

3.2.1 Materials and Procedure

- **Stripping Solution:** 0.1 M Thiourea in 1 M HCl [4].
- **Procedure:**
 - Separate the gold-loaded organic phase from the initial aqueous raffinate after extraction.
 - Contact the loaded organic phase with an equal volume of the thiourea stripping solution in a clean vial.
 - Shake the mixture for 20-30 minutes at 25°C [4].
 - Centrifuge to separate the phases. The gold will be quantitatively transferred into the aqueous stripping solution as a thiourea complex [4].
 - Analyze the gold concentration in the strip liquor to determine stripping efficiency.
 - The regenerated organic phase can now be recycled for the next extraction cycle.

The following workflow diagram illustrates the complete integrated process from leaching to purified gold recovery:



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Figure 1: Integrated Process Workflow for Gold Recovery via Solvent Extraction from Tribromide Leach Liquors.

Advanced Separation and Purification Techniques

Polymer Inclusion Membranes (PIMs) for Gold Recovery

As an alternative to traditional liquid-liquid extraction, Polymer Inclusion Membranes (PIMs) offer a non-dispersive, solid-based separation method. These membranes consist of an extractant (e.g., D2EHAG - N-[N,N-di(2-ethylhexyl)aminocarbonylmethyl]glycine) immobilized within a polymer matrix (e.g., PVC) [4].

- **Procedure:** A PIM is placed between a gold-containing feed solution (2 M HCl) and a receiving strip solution (0.1 M thiourea in 1 M HCl). Gold ions are selectively transported across the membrane from the feed to the receiving phase [4].
- **Performance:** This system has demonstrated exceptional selectivity, successfully recovering 96% of gold from a synthetic discarded mobile phone leachate while leaving other metal ions behind [4].

Non-Conventional Stripping Methods

Advanced stripping techniques can streamline the recovery process. **Hydrogen stripping** involves contacting the gold-loaded organic solvent with hydrogen gas in an autoclave under controlled temperature and pressure. The gold is reduced directly to metallic powder while regenerating the extractant [6]. This method is thermodynamically favorable for noble metals like gold and combines stripping and metal recovery into a single step [6].

Troubleshooting and Optimization Guidelines

Successful implementation of these protocols requires careful attention to potential issues. The table below lists common challenges and suggested solutions:

Table 2: Troubleshooting Guide for Gold Solvent Extraction from Tribromide Liquors

Problem	Potential Cause	Suggested Solution
Low Gold Extraction Efficiency	Insufficient extractant concentration; pH too high causing hydrolysis	Increase extractant molarity; Ensure aqueous phase is strongly acidic (pH ~1) [4].

Problem	Potential Cause	Suggested Solution
Poor Phase Separation	Formation of stable emulsions	Use phase modifiers (e.g., decanol); Increase centrifugation speed/duration [6].
Low Selectivity over Impurities (e.g., Cu, Fe)	Extractant lacks specificity; Bromo-complexes of impurities are co-extracted	Optimize HCl/Br ⁻ concentration to suppress impurity complex formation; Use more selective extractants like D2EHAG [4].
Incomplete Stripping	Ineffective stripping agent or conditions	Increase thiourea concentration or temperature; Use multiple stripping stages [4].
Organic Phase Degradation	Oxidative degradation or hydrolysis	Perform operations under inert atmosphere (Argon); Control process temperature to avoid thermal breakdown [3].

Conclusion

Solvent extraction presents a highly efficient and selective method for recovering gold from tribromide leach liquors. The protocols outlined herein, particularly those utilizing the sustainable malonamide/HVO100 biodiesel system, provide researchers with a robust framework for implementing this technology. The continuous development of novel extractants, sustainable diluents, and advanced contactors like PIMs promises to further enhance the efficiency, selectivity, and environmental profile of gold recovery processes in the future.

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References

- (III) bromide - Wikipedia Gold [en.m.wikipedia.org]

2. Bromides - 911Metallurgist Gold [911metallurgist.com]
3. Sustainable solvent of extraction and other metals with biomass... gold [pubs.rsc.org]
4. Recovery of gold ions from discarded mobile phone leachate... | CoLab [colab.ws]
5. Purification of Sulphate Leach of Spent Raneynickel Catalyst... Liquor [pmc.ncbi.nlm.nih.gov]
6. Stripping Solvent - 911Metallurgist Extraction Methods [911metallurgist.com]

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